

An In-depth Technical Guide on the Solubility of Dibromoacetic Acid

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Compound of Interest

Compound Name: *Dibromoacetic Acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dibromoacetic acid** (DBA) in various solvents. Understanding the solubility of DBA, a common disinfection byproduct and a compound of interest in toxicological and pharmaceutical research, is critical for accurate experimental design, formulation development, and environmental analysis. This document details its solubility profile, presents standardized protocols for solubility determination, and offers a logical workflow for solubility classification.

Solubility Profile of Dibromoacetic Acid

Dibromoacetic acid ($C_2H_2Br_2O_2$) is a hygroscopic crystalline solid. Its solubility is dictated by the polar carboxylic acid group, which allows for hydrogen bonding, and the nonpolar character contributed by the two bromine atoms. This dual nature results in solubility across a range of solvent polarities.

The following table summarizes the available quantitative and qualitative solubility data for **dibromoacetic acid** in various solvents.

Solvent	Solvent Type	Qualitative Solubility	Quantitative Solubility	Temperature (°C)	Reference(s)
Water	Polar Protic	Very Soluble	2110 g/L (211 g/100 mL)	25	[1] [2]
Ethanol	Polar Protic	Very Soluble	Not specified	Not specified	[3] [4]
Diethyl Ether	Polar Aprotic	Soluble	Not specified	Not specified	[3] [4] [5]
Methanol	Polar Protic	Soluble	Not specified	Not specified	[6] [7]
Methyl tert-butyl ether (MTBE)	Polar Aprotic	Soluble	1000 µg/mL (as a certified reference material)	Not specified	[8]

Note: The high solubility in water and alcohols is attributed to strong hydrogen bonding between the carboxylic acid group of DBA and the hydroxyl groups of the solvents. Its solubility in ethers, while lower than in water, indicates that the molecule's overall polarity is sufficient to interact favorably with these less polar solvents.

Experimental Protocols for Solubility Determination

Precise and reproducible solubility data is fundamental for research and development. Below are detailed methodologies for both qualitative screening and accurate quantitative determination of **dibromoacetic acid** solubility.

This method provides a rapid assessment of solubility in various solvents and helps classify the compound's general solubility characteristics.

Materials:

- **Dibromoacetic acid**
- Small test tubes (e.g., 13x100 mm)
- Spatula

- Vortex mixer
- Solvents for testing:
 - Deionized Water
 - 5% (w/v) Sodium Hydroxide (NaOH) solution
 - 5% (w/v) Sodium Bicarbonate (NaHCO₃) solution
 - 5% (v/v) Hydrochloric Acid (HCl) solution
 - Ethanol
 - Diethyl Ether
 - Hexane

Procedure:

- Add approximately 25 mg of **dibromoacetic acid** to a clean, dry test tube.[\[9\]](#)[\[10\]](#)
- Add 0.75 mL of the selected solvent to the test tube in small portions.[\[9\]](#)
- After each addition, vigorously shake or vortex the test tube for 30-60 seconds.[\[9\]](#)[\[11\]](#)
- Visually inspect the solution against a dark background to determine if the solid has completely dissolved.
- Record the compound as "soluble," "partially soluble," or "insoluble."
- For water-soluble results, test the solution with litmus or pH paper to confirm its acidic nature.[\[10\]](#)
- Repeat the procedure for each solvent. Solubility in 5% NaOH or 5% NaHCO₃ indicates an acidic compound.[\[12\]](#)

This protocol determines the equilibrium solubility of **dibromoacetic acid** in a specific solvent at a controlled temperature. The gravimetric method is straightforward and does not require

complex instrumentation.[13][14]

Materials:

- **Dibromoacetic acid**
- Selected solvent
- Conical flask or sealed vials
- Analytical balance (4-decimal place)
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe with a 0.45 μm PTFE filter)
- Pre-weighed evaporating dish or beaker
- Drying oven

Procedure:

- **Preparation of Saturated Solution:** a. Add an excess amount of **dibromoacetic acid** to a known volume of the solvent in a conical flask. Ensure there is undissolved solid material at the bottom.[13][15] b. Seal the flask and place it in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). c. Agitate the mixture for a sufficient time to reach equilibrium. This can take several hours to days; 24 hours is a common starting point.[15] To confirm equilibrium, take measurements at different time points (e.g., 24h and 48h) until the measured concentration is constant.[13]
- **Sample Collection and Filtration:** a. Allow the undissolved solid to settle. b. Carefully withdraw a known volume (e.g., 10.0 mL) of the supernatant using a volumetric pipette. To avoid drawing up solid particles, it is crucial to filter the solution immediately using a syringe filter.[16]
- **Solvent Evaporation and Mass Determination:** a. Transfer the filtered aliquot into a pre-weighed (tared) evaporating dish.[15] b. Record the total weight of the dish plus the solution. c. Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without

decomposing the **dibromoacetic acid** (a temperature below its boiling point is recommended). d. Continue drying until a constant weight of the residue (the dissolved DBA) is achieved.^[16] e. Cool the dish in a desiccator and weigh it.

- Calculation: a. Mass of solute (DBA): (Weight of dish with dry residue) - (Weight of empty dish). b. Solubility: Calculate the concentration in the desired units (e.g., g/L or mg/mL) by dividing the mass of the solute by the initial volume of the supernatant aliquot.

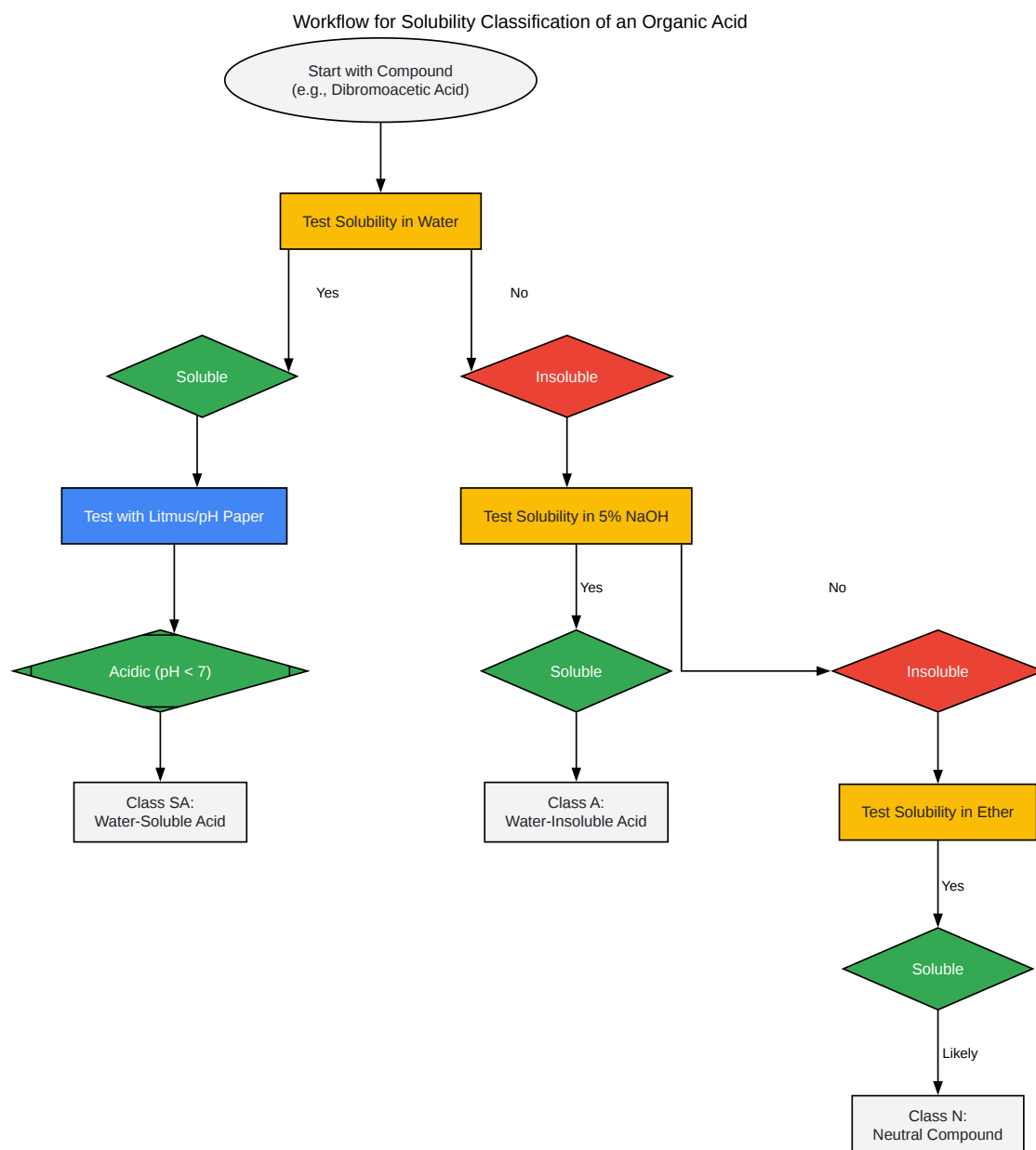
For solvents that do not interfere with the UV absorbance of **dibromoacetic acid**, a spectrophotometric method can be employed. This requires creating a standard calibration curve.

Procedure:

- Prepare a series of standard solutions of DBA with known concentrations in the chosen solvent.
- Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}).
- Plot a calibration curve of absorbance versus concentration.
- Prepare a saturated solution as described in the gravimetric method (steps 1a-1c).
- Filter the supernatant and dilute it with a known factor to bring its concentration within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample.
- Use the calibration curve to determine the concentration of the diluted sample and multiply by the dilution factor to find the solubility.^{[17][18]}

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the qualitative classification of an organic acid's solubility.



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Caption: Solubility classification workflow for an unknown organic acid.

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References

- 1. oehha.ca.gov [oehha.ca.gov]
- 2. Table 1, Properties of Selected Haloacetic Acids - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Dibromoacetic Acid | C₂H₂Br₂O₂ | CID 12433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. DIBROMOACETIC ACID - Some Chemicals Present in Industrial and Consumer Products, Food and Drinking-Water - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. dibromoacetic acid [chemister.ru]
- 6. BROMOCHLOROACETIC ACID - Some Chemicals Present in Industrial and Consumer Products, Food and Drinking-Water - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Bromoacetic Acid | C₂H₃BrO₂ | CID 6227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 二溴乙酸 溶液 certified reference material, 1000 µg/mL in methyl tert-butyl ether | Sigma-Aldrich [sigmaaldrich.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. www1.udel.edu [www1.udel.edu]
- 11. chem.ws [chem.ws]
- 12. Procedure For Determining Solubility of Organic Compounds | PDF | Solubility | Chemistry [scribd.com]
- 13. uomus.edu.iq [uomus.edu.iq]
- 14. solubilityofthings.com [solubilityofthings.com]
- 15. Determination of Solubility of Drug at Room Temperature by Gravimetric Method | PDF | Solubility | Chemistry [scribd.com]
- 16. pharmajournal.net [pharmajournal.net]
- 17. Spectrophotometric Determination of Poorly Water Soluble Drug Rosiglitazone Using Hydrotropic Solubilization technique - PMC [pmc.ncbi.nlm.nih.gov]

- 18. researchgate.net [researchgate.net]
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